

# Personal protective equipment for handling Amino(fluoro)acetic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Amino(fluoro)acetic acid

Cat. No.: B15252025

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## Essential Safety and Handling Guide for Amino(fluoro)acetic acid

Disclaimer: A specific Safety Data Sheet (SDS) for **Amino(fluoro)acetic acid** (CAS 13599-60-5) was not readily available. The following guidance is based on the known hazards of structurally similar organofluorine compounds, such as fluoroacetic acid and other fluorinated amino acids. It is imperative to conduct a thorough risk assessment before handling this chemical and to consult a certified safety professional.

**Amino(fluoro)acetic acid** is an organofluorine compound. Based on data from similar compounds, it should be handled as a potentially highly toxic and corrosive substance.<sup>[1]</sup> Extreme caution is advised to prevent any direct contact or inhalation.

## Hazard Summary

Based on analogous compounds, **Amino(fluoro)acetic acid** is anticipated to be:

- **Acutely Toxic:** Potentially fatal if swallowed, inhaled, or in contact with skin.
- **Corrosive:** Likely to cause severe skin burns and eye damage.
- **Health Hazard:** May cause damage to internal organs through prolonged or repeated exposure.

- Environmental Hazard: Potentially harmful to aquatic life.

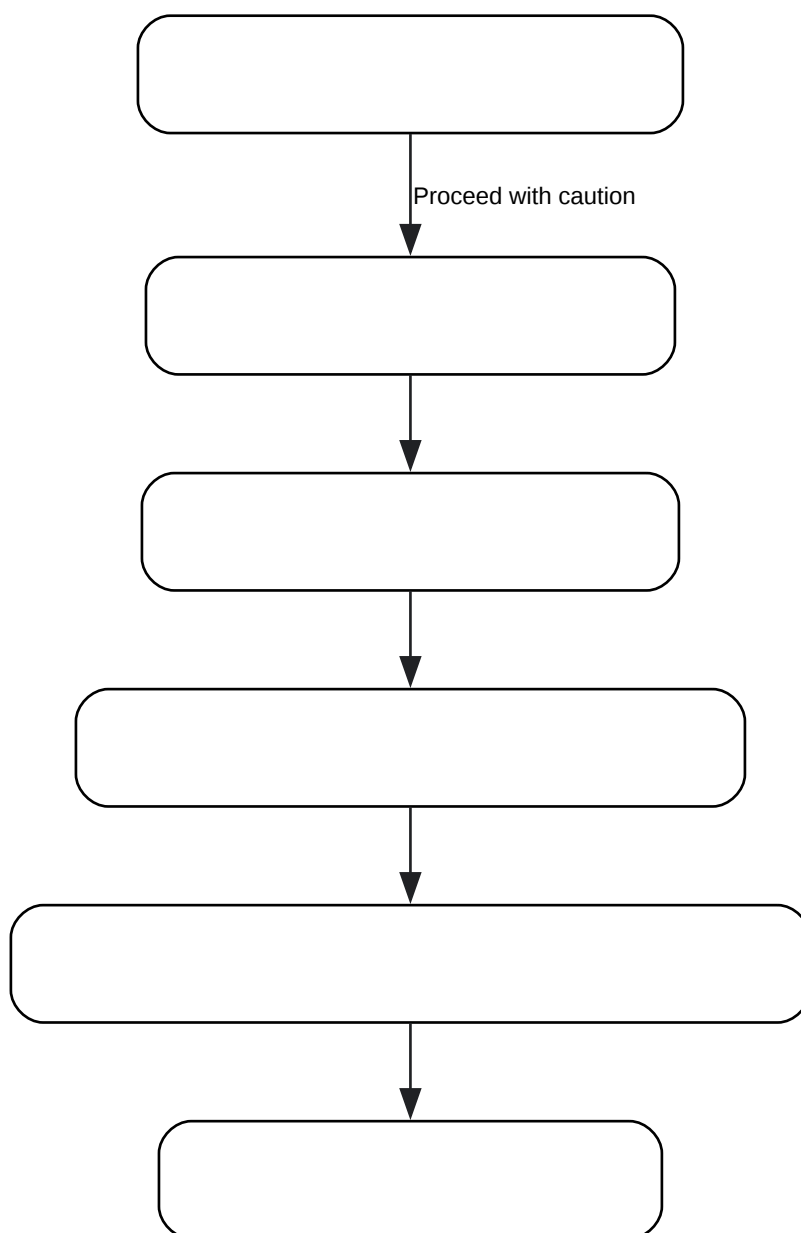
## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a full-face shield.	To protect against splashes and vapors that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®), a chemical-resistant apron over a lab coat, and closed-toe shoes.	To prevent skin contact, which can lead to severe burns and systemic toxicity.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required when handling the powder or creating solutions. All work should be performed in a certified chemical fume hood.	To prevent inhalation of potentially fatal dust or vapors.

## Operational Plan: Step-by-Step Handling Procedure

This workflow is designed to minimize exposure and ensure safe handling of **Amino(fluoro)acetic acid** from receipt to disposal.



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**Figure 1.** Safe handling workflow for **Amino(fluoro)acetic acid**.

## Disposal Plan

All waste containing **Amino(fluoro)acetic acid** must be treated as hazardous waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect any solid **Amino(fluoro)acetic acid**, contaminated spill materials, and disposable labware (e.g., weigh boats, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container. The label should read: "Hazardous Waste: Halogenated Organic Solid" and include the chemical name.
- **Liquid Waste:** Collect all solutions containing **Amino(fluoro)acetic acid** and any rinsate from decontamination in a separate, sealed, and clearly labeled hazardous waste container. The label should read: "Hazardous Waste: Halogenated Organic Liquid" and list all chemical components.

#### Disposal Procedure:

- **Do Not Dispose Down the Drain:** Under no circumstances should **Amino(fluoro)acetic acid** or its waste be disposed of in the sanitary sewer system.[\[2\]](#)
- **Professional Disposal:** All waste must be disposed of through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of toxic and halogenated organic compounds.[\[3\]](#)
- **Empty Containers:** "Empty" containers that held **Amino(fluoro)acetic acid** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.[\[3\]](#)

## Emergency Procedures

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[4\]](#)
- **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

- Spill: Evacuate the area. Wear full PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area thoroughly.

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## References

- 1. Fluoroacetic acid - Wikipedia [en.wikipedia.org]
- 2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)